

An In-depth Technical Guide to 6-Chloro-1-hexene

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Compound of Interest

Compound Name: 6-Chloro-1-hexene

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Abstract

This technical guide provides a comprehensive overview of **6-Chloro-1-hexene**, a bifunctional organochlorine compound valuable in organic synthesis. It details the chemical's nomenclature, physicochemical properties, and key safety information. This document outlines detailed experimental protocols for its synthesis from 5-hexen-1-ol via two common methods: chlorination with thionyl chloride and the Appel reaction. Furthermore, the guide explores the characteristic reactivity of its two functional moieties—the terminal alkene and the primary alkyl chloride—providing a basis for its application in the synthesis of more complex molecules. The information is presented with clarity and precision, incorporating data tables for easy reference and visual diagrams to illustrate synthetic pathways and reaction mechanisms.

Nomenclature and Chemical Identity

6-Chloro-1-hexene is a chemical compound that features a six-carbon chain with a double bond at the C1 position and a chlorine atom at the C6 position.

Identifier	Value
IUPAC Name	6-chlorohex-1-ene[1][2]
CAS Number	928-89-2[1][2]
Molecular Formula	C ₆ H ₁₁ Cl[1][2]
Molecular Weight	118.60 g/mol [2][3]
Synonyms	6-Chlorohex-1-ene, 1-Hexene, 6-chloro-, 5-hexenyl chloride[1]

Physicochemical Properties

The physical and chemical properties of **6-Chloro-1-hexene** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Appearance	Colorless liquid
Boiling Point	135-136 °C (lit.)[3]
Density	0.896 g/mL at 25 °C (lit.)[3]
Refractive Index (n _{20/D})	1.438 (lit.)[3]
Flash Point	28.9 °C (closed cup)[3]
Solubility	Insoluble in water, soluble in common organic solvents.
Stability	Stable under normal conditions. Flammable. Incompatible with strong oxidizing agents.[4]

Synthesis of 6-Chloro-1-hexene

6-Chloro-1-hexene is commonly synthesized from 5-hexen-1-ol. Two effective and widely used methods are detailed below.

Synthesis via Thionyl Chloride

This method involves the conversion of the primary alcohol to an alkyl chloride using thionyl chloride in the presence of a base like pyridine to neutralize the HCl byproduct.

- To a stirred solution of 5-hexen-1-ol (1.0 equivalent) in anhydrous dichloromethane (DCM) in a round-bottom flask cooled to 0 °C in an ice bath, add pyridine (1.2 equivalents) dropwise.
- To this mixture, add thionyl chloride (1.2 equivalents) dropwise via a dropping funnel over 30 minutes, ensuring the internal temperature remains below 5 °C.^[5]
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding water.
- Separate the organic layer, and wash it sequentially with dilute HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by distillation to afford **6-chloro-1-hexene** as a colorless liquid.

Synthesis of 6-Chloro-1-hexene via Thionyl Chloride

5-hexen-1-ol in DCM + Pyridine

Cool to 0 °C

Add Thionyl Chloride (dropwise)

Warm to RT, Stir 2-4h

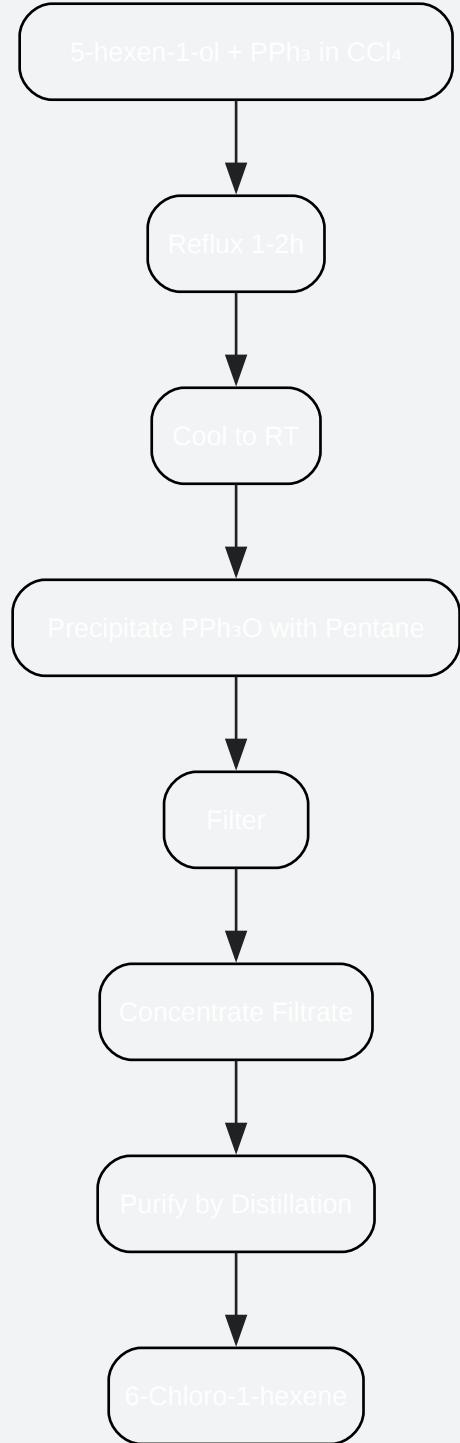
Workup (Quench, Wash)

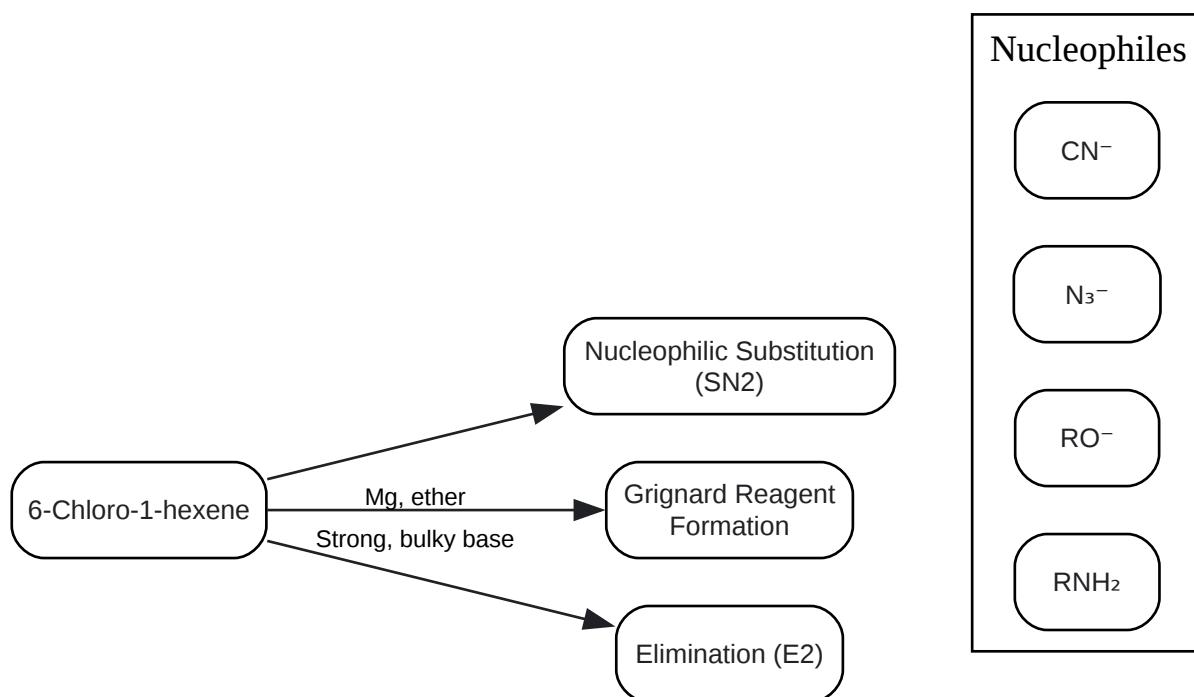
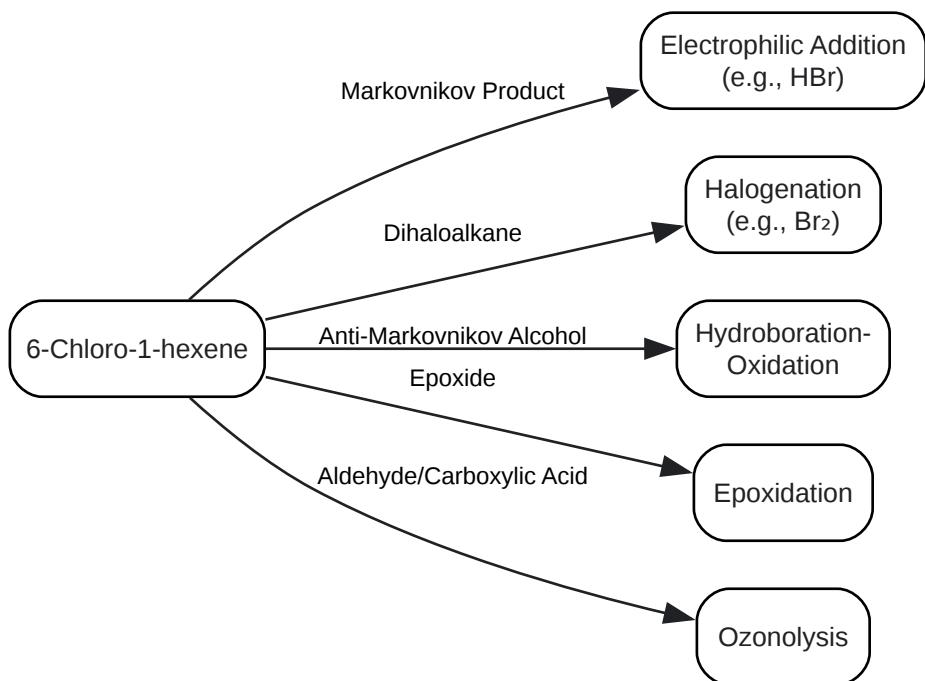
Dry and Concentrate

Purify by Distillation

6-Chloro-1-hexene

Synthesis of 6-Chloro-1-hexene via Appel Reaction





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